

A Comparative Guide to the Structure-Activity Relationship (SAR) of Nitro-Pyrazole Derivatives

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Compound of Interest

Compound Name: *methyl 2-(3-methoxy-4-nitro-1H-pyrazol-1-yl)propanoate*

CAS No.: 512810-01-4

Cat. No.: B506396

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For researchers, medicinal chemists, and drug development professionals, the pyrazole scaffold represents a "privileged structure" in modern pharmacology. Its derivatives are known to exhibit a vast spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer effects.^{[1][2][3]} The introduction of a nitro ($-\text{NO}_2$) group, a potent electron-withdrawing moiety, can dramatically modulate the compound's physicochemical properties and biological activity. This guide provides an in-depth comparison of nitro-pyrazole derivatives, synthesizing data from numerous studies to elucidate their structure-activity relationships (SAR), supported by experimental protocols and mechanistic insights.

The Nitro Group: A Key Modulator of Biological Activity

The nitro group is more than a simple substituent; its strong electron-withdrawing nature and potential for metabolic reduction are central to its biological effects. In many nitro-heterocyclic drugs, the mechanism of action involves reductive bioactivation within the target cell (e.g., a bacterium or cancer cell) by nitroreductase enzymes. This process generates reactive nitroso and hydroxylamine intermediates and ultimately nitro radical anions that can damage cellular

macromolecules like DNA, leading to cytotoxicity.[4][5] However, the position and chemical environment of the nitro group on the pyrazole scaffold are critical, as its influence can be either beneficial or detrimental to a specific activity.[6]

Anticancer Activity: Targeting the Machinery of Cell Proliferation

Nitro-pyrazole derivatives have emerged as a promising class of anticancer agents, often exhibiting potent cytotoxicity against various cancer cell lines by interfering with key cellular processes.[2][7]

Structure-Activity Relationship Insights

The anticancer efficacy of nitro-pyrazoles is highly dependent on the substitution pattern around the pyrazole core.

- **Position of the Nitro Group:** While direct comparisons of isomers (e.g., 3-nitro vs. 4-nitro) are scarce, studies consistently show that a nitro group on a phenyl ring substituent is a strong determinant of activity. For instance, in a series of pyrazole carbohydrazide and acetohydrazide derivatives tested against a kidney cancer cell line (ACHN), a compound bearing a nitro-substituted benzene ring showed slightly increased anticancer activity compared to its non-nitrated analogue.
- **Kinase Inhibition:** Many pyrazole derivatives exert their anticancer effects by inhibiting protein kinases crucial for cancer cell signaling.[3][7][8]
 - **Aurora Kinases:** In one study on pyrazole-based Aurora A kinase inhibitors, a derivative with a nitro group was found to be more optimal for activity than compounds with hydrogen, methyl, methoxy, or chloro substituents at the same position.[4]
 - **PI3 Kinase:** A series of pyrazole carbaldehyde derivatives were identified as potential PI3 kinase inhibitors. One of the most potent compounds, which exhibited an IC_{50} of 0.25 μM against the MCF7 breast cancer cell line, was significantly more active than the standard drug doxorubicin (IC_{50} of 0.95 μM) in the same study.[1]
- **Multi-Kinase Inhibition:** Some derivatives demonstrate broad-spectrum kinase inhibition. One potent compound was found to inhibit six different kinases (AKT1, AKT2, BRAF V600E,

EGFR, p38 α , PDGFR β) by over 94%, with a 99% inhibition of EGFR.[1] This multi-targeted approach can be a powerful strategy in cancer therapy.

Comparative Performance Data

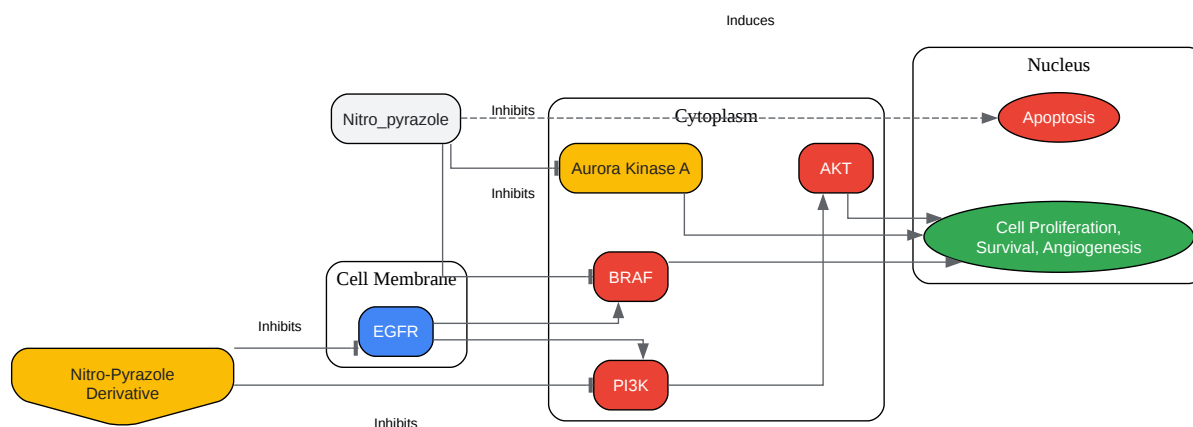
The following table summarizes the cytotoxic activity (IC₅₀ values) of various nitro-pyrazole derivatives against different human cancer cell lines, with comparisons to the standard chemotherapeutic agent, Doxorubicin.

Compound ID/Reference	Structure/Description	Cancer Cell Line	IC ₅₀ (μM)	Doxorubicin IC ₅₀ (μM)[1]
Compound 43[1]	Pyrazole carbaldehyde derivative	MCF-7 (Breast)	0.25	0.95
Compound 55[1]	Pyrazole derivative	MCF-7 (Breast)	6.53	45.0
Compound 55[1]	Pyrazole derivative	A549 (Lung)	26.40	48.8
Compound 6[4]	Pyrazole-based Aurora A Kinase Inhibitor	HCT116 (Colon)	0.39	N/A
Compound 6[4]	Pyrazole-based Aurora A Kinase Inhibitor	MCF-7 (Breast)	0.46	N/A

Note: N/A indicates data not available in the cited source. IC₅₀ values are highly dependent on experimental conditions and should be compared within the same study.

Proposed Mechanism of Action: Kinase Inhibition

The anticancer activity of many nitro-pyrazole derivatives is linked to their ability to fit into the ATP-binding pocket of protein kinases, disrupting the signaling pathways that drive cell proliferation and survival.



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Caption: Proposed anticancer mechanism of nitro-pyrazole derivatives via inhibition of key signaling kinases.

Antimicrobial Activity: A Renewed Weapon Against Resistance

Nitro-heterocyclic compounds have a long history as antimicrobial agents. Their efficacy stems from the reductive activation of the nitro group by microbial nitroreductases, a process less common in mammalian cells, which provides a degree of selective toxicity.[4][5]

Structure-Activity Relationship Insights

- **Necessity of the Nitro Group:** The antimicrobial action is fundamentally linked to the presence and reduction of the nitro group. Nitroreductase-deficient bacterial mutants exhibit high resistance to these compounds, confirming that the reduced, reactive form is the active

antibacterial agent.[5] The resulting metabolites can cause significant damage to bacterial DNA.[5]

- **Influence of Other Substituents:** The overall activity is not solely dependent on the nitro group. The lipophilicity and electronic nature of other substituents on the pyrazole ring modulate the compound's ability to penetrate the bacterial cell wall and interact with the target nitroreductases.
- **Activity Spectrum:** In one study, it was observed that for a series of pyrazole derivatives, the antimicrobial activity followed the trend: X > H > OMe > NO₂ (where X = Cl, Br).[6] This suggests that while the nitro group is essential for the mechanism of some compounds, in other structural contexts, highly lipophilic and electron-withdrawing halogens can result in more potent broad-spectrum activity. The nitro group's contribution is therefore highly context-dependent.

Comparative Performance Data

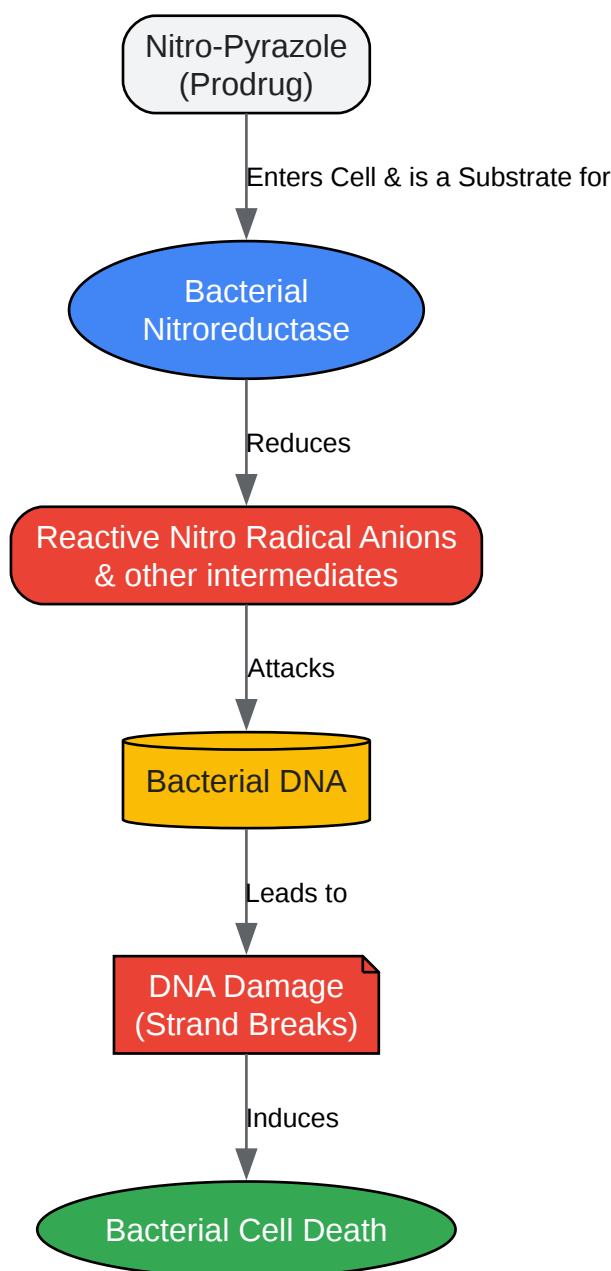
The following table presents the Minimum Inhibitory Concentration (MIC) values for representative nitro-pyrazole derivatives against various bacterial strains, compared with the standard antibiotic Ciprofloxacin.

Compound/Reference	Bacterial Strain	MIC (µg/mL)	Ciprofloxacin MIC (µg/mL)[9]
Nitrotriazinone 4g[10]	E. coli	~20-40	0.008
Nitrotriazinone 4j[10]	S. aureus	~20-40	0.125
Butadiene 2c[10]	E. coli	< 10	0.008
Butadiene 2i[10]	S. aureus	< 10	0.125

Note: MIC values are from different studies and direct comparison should be made with caution. The data illustrates the potential of these compounds.

General Mechanism of Action: Reductive Activation

The antimicrobial mechanism hinges on the selective reduction of the nitro group within the microbial cell.



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Caption: Reductive bioactivation is the key antimicrobial mechanism for nitro-heterocyclic compounds.

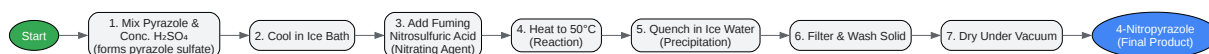
Experimental Protocols

Scientific integrity requires that protocols are transparent and reproducible. Below are detailed, self-validating methodologies for the synthesis of a key nitro-pyrazole intermediate and for the evaluation of biological activity.

A. Synthesis of 4-Nitropyrazole

This protocol describes an efficient, one-pot, two-step synthesis of 4-nitropyrazole from pyrazole.^[11] The causality behind this choice is the use of readily available starting materials and a procedure that avoids the isolation of the potentially unstable N-nitropyrazole intermediate.

Workflow Diagram:



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Caption: Workflow for the one-pot synthesis of 4-nitropyrazole.

Step-by-Step Protocol:

- **Preparation of Pyrazole Sulfate:** To a 100 mL four-necked flask equipped with a magnetic stirrer and a thermometer, sequentially add 11 mL (0.21 mol) of concentrated sulfuric acid and 6.8 g (0.1 mol) of pyrazole at room temperature. Stir the resulting mixture for 30 minutes. This step forms the pyrazole salt in situ, activating the ring for nitration.
- **Nitration:** Place the flask in an ice-water bath to control the exothermic reaction. Slowly add 25 mL of fuming nitrosulfuric acid (a mixture of 98% fuming nitric acid and 20% fuming sulfuric acid) dropwise, ensuring the temperature remains low.
- **Reaction:** After the addition is complete, remove the ice bath and carefully raise the temperature of the reaction mixture to 50°C. Maintain this temperature and continue stirring for 1.5 hours.

- **Precipitation and Isolation:** Pour the reaction mixture slowly into 200 mL of ice water with vigorous stirring. A large amount of white solid (the product) will precipitate.
- **Purification:** Collect the solid by vacuum filtration. Wash the filter cake thoroughly with ice water to remove residual acid. Dry the product under vacuum to yield 4-nitropyrazole.^[11] For higher purity, recrystallization from an ethyl ether/hexane mixture can be performed.^[11]

B. Evaluation of Anticancer Activity: MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a standard colorimetric method to assess cell viability. It relies on the ability of mitochondrial dehydrogenases in living cells to reduce the yellow MTT to a purple formazan product. The amount of formazan produced is proportional to the number of viable cells.

Step-by-Step Protocol:

- **Cell Seeding:** Plate cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium. Incubate for 24 hours at 37°C in a 5% CO₂ humidified atmosphere to allow cells to attach.
- **Compound Treatment:** Prepare serial dilutions of the nitro-pyrazole test compounds and a standard drug (e.g., Doxorubicin) in culture medium. Remove the old medium from the wells and add 100 μ L of the compound dilutions. Include wells with untreated cells (negative control) and wells with medium only (blank). Incubate for 48-72 hours.
- **MTT Addition:** Add 10 μ L of MTT solution (5 mg/mL in PBS) to each well. Incubate for 3-4 hours at 37°C. During this time, viable cells will convert the MTT into purple formazan crystals.
- **Solubilization:** Carefully remove the medium from each well. Add 100 μ L of a solubilization solution (e.g., DMSO or a solution of 16% SDS, 40% DMF in 2% acetic acid) to each well to dissolve the formazan crystals. Mix gently by pipetting or shaking.
- **Data Acquisition:** Measure the absorbance of each well at 570 nm using a microplate reader.
- **Data Analysis:** Subtract the absorbance of the blank wells from all other readings. Calculate the percentage of cell viability for each concentration relative to the untreated control. Plot

the viability percentage against the compound concentration (log scale) to determine the IC₅₀ value (the concentration at which 50% of cell growth is inhibited).

Conclusion and Future Outlook

Nitro-pyrazole derivatives represent a versatile and potent class of compounds with significant therapeutic potential. The structure-activity relationship is complex, but key principles have emerged. The presence and position of the nitro group, often in concert with other substituents, are critical for modulating activity against cancer cells and microbial pathogens. For anticancer applications, these compounds frequently act as multi-kinase inhibitors, offering a robust mechanism to combat complex diseases. In the antimicrobial realm, their mechanism of reductive bioactivation provides a pathway to target microbial cells selectively.

Future research should focus on the systematic synthesis and evaluation of isomeric nitro-pyrazoles to dissect the precise role of the nitro group's position on the core scaffold. Furthermore, exploring hybrid molecules that combine the nitro-pyrazole moiety with other pharmacophores could lead to dual-action agents with enhanced efficacy and reduced potential for resistance. As our understanding of the molecular targets and SAR of these compounds deepens, the rational design of next-generation nitro-pyrazole-based therapeutics holds immense promise for addressing critical unmet needs in oncology and infectious disease.

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